

Unveiling Chisocheton Compound F: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Chisocheton compound F*

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A comprehensive overview of the discovery, origin, and biological activity of **Chisocheton compound F**, a notable limonoid isolated from the Meliaceae family. This guide provides researchers, scientists, and drug development professionals with detailed experimental protocols, quantitative data, and visual representations of key processes.

Discovery and Origin

Chisocheton compound F, a tetranortriterpenoid, was first isolated from the root wood of *Chisocheton paniculatus*, a tree belonging to the Meliaceae family found in the tropical evergreen forests of the Nambor Reserve Forest in the Golaghat district of Assam, India.[1] The initial phytochemical investigations of this plant species were carried out by Yadav, Katak, and Mathur in 1999, leading to the discovery of several new protolimonoids and a new limonoid named arunachalin.[2] While the specific designation "**Chisocheton compound F**" is not explicitly mentioned in the abstracts of their seminal 1999 publication, subsequent reviews on the insecticidal properties of Meliaceae triterpenes attribute the isolation of a compound with this name from *C. paniculatus* and its associated antifeedant activity to this original body of work.

Interestingly, a compound also designated as "**chisocheton compound F**" has been reported as isolated from the twigs of *Carapa guianensis*, another member of the Meliaceae family. This suggests that the compound may be present in multiple genera within the Meliaceae family, or that the same name has been informally applied to different, but structurally related, limonoids. For the purpose of this guide, the focus will remain on the compound originating from *Chisocheton paniculatus* as described in the context of early phytochemical studies of this species.

Physicochemical Properties and Structure

The detailed structural elucidation of the limonoids from *Chisocheton paniculatus*, including the compound referred to as **Chisocheton compound F**, was accomplished through extensive spectroscopic analysis. The primary methods employed were:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC) NMR experiments were crucial in determining the carbon skeleton and the placement of functional groups.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) was used to determine the molecular formula.
- **Infrared (IR) Spectroscopy:** This technique helped identify key functional groups present in the molecule.
- **X-ray Crystallography:** In some cases, single-crystal X-ray diffraction was used to confirm the absolute stereochemistry of the isolated compounds.

While the complete spectral data for the compound specifically named "**Chisocheton compound F**" from *C. paniculatus* is not readily available in public literature, the general characteristics of the limonoids isolated from this plant point to a complex, highly oxygenated tetranortriterpenoid structure, which is characteristic of compounds from the Meliaceae family.

Biological Activity: Antifeedant Properties

The primary biological activity reported for **Chisocheton compound F** isolated from *Chisocheton paniculatus* is its antifeedant effect against the large white butterfly, *Pieris brassicae*.^[3] Limonoids from the Meliaceae family are well-documented for their insecticidal

and antifeedant properties, with azadirachtin from the neem tree being the most famous example. These compounds typically act by disrupting insect feeding behavior, growth, and development.

The precise quantitative data for the antifeedant activity of **Chisocheton compound F**, such as the feeding deterrence index or effective concentration (EC_{50}), are not detailed in the available review articles. To obtain this specific data, consultation of the original 1999 publication by Yadav et al. is recommended.

Experimental Protocols

Based on the general methodologies described in the phytochemical investigation of *Chisocheton paniculatus* and related species, the following protocols outline the likely steps taken for the isolation and characterization of **Chisocheton compound F**.

Plant Material Collection and Preparation

- Collection: The root wood of *Chisocheton paniculatus* was collected from its native habitat in Assam, India.^[1]
- Preparation: The collected plant material was air-dried in the shade and then pulverized into a coarse powder to increase the surface area for efficient solvent extraction.

Extraction and Fractionation

The powdered plant material was subjected to sequential solvent extraction to isolate compounds of varying polarities. A typical extraction workflow is as follows:

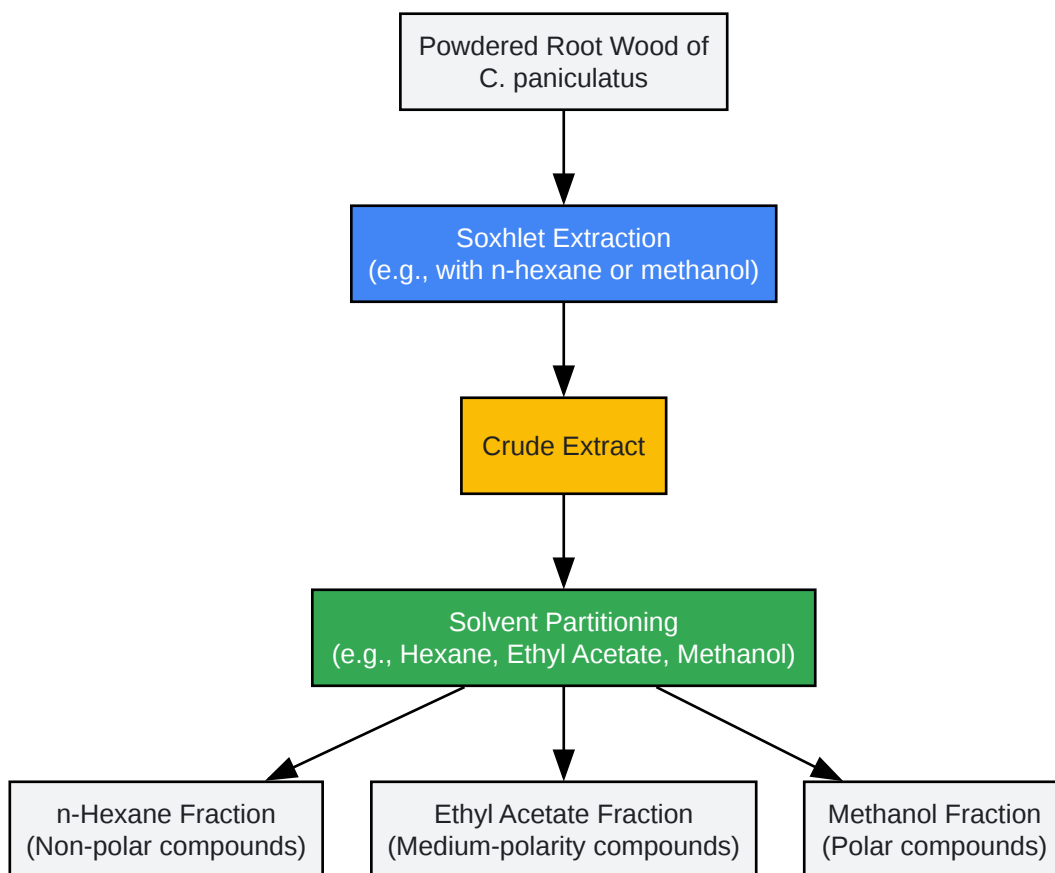


Figure 1: General Extraction and Fractionation Workflow

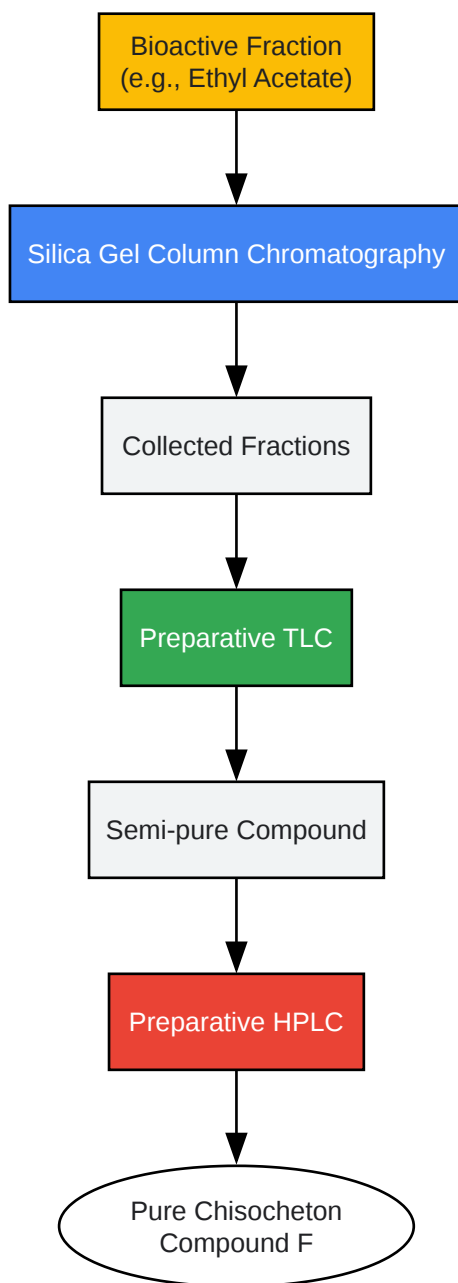


Figure 2: Isolation and Purification Workflow

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